

# Process control and optimization in a spodumene processing plant

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## *Compound of Interest*

Compound Name: *Spodumene (AlLi(SiO<sub>3</sub>)<sub>2</sub>)*

Cat. No.: *B081067*

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## Technical Support Center: Spodumene Processing

This guide provides researchers, scientists, and development professionals with detailed troubleshooting information, frequently asked questions (FAQs), and experimental protocols for the process control and optimization of spodumene processing.

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## Beneficiation: Froth Flotation

Froth flotation is a primary method for concentrating spodumene from pegmatite ores by exploiting differences in mineral surface characteristics.[\[1\]](#)[\[2\]](#)

## Frequently Asked Questions & Troubleshooting

Q: What are the most critical parameters affecting spodumene flotation performance?

A: The most critical parameters are pulp pH, collector type and dosage, conditioning time, and pulp density. Spodumene flotation is highly sensitive to these variables, and optimization is key to achieving high recovery and grade.[\[2\]](#)[\[3\]](#) Slimes can also interfere with selective flotation and consume reagents, making desliming a crucial step before conditioning.[\[4\]](#)

Q: Why is my spodumene recovery lower than expected?

A: Low recovery can stem from several issues:

- Sub-optimal pH: The ideal pH range for anionic flotation of spodumene is typically between 7.5 and 9.8.[\[2\]](#) Recovery is often poor in acidic conditions.[\[2\]](#)
- Incorrect Collector Dosage: Insufficient collector will fail to render the spodumene hydrophobic, while excessive dosage can lead to reduced selectivity and flotation of gangue minerals.[\[2\]](#)
- Slime Interference: Fine particle slimes can coat the surface of spodumene, preventing collector adsorption and increasing reagent consumption.[\[4\]](#)[\[5\]](#)
- Particle Size: Spodumene must be ground to an optimal particle size for liberation (e.g., ~200 mesh). Over-grinding produces excessive fines, while under-grinding results in poor liberation from gangue minerals.[\[5\]](#)

Q: How can I improve the grade of my spodumene concentrate?

A: To improve concentrate grade, consider the following:

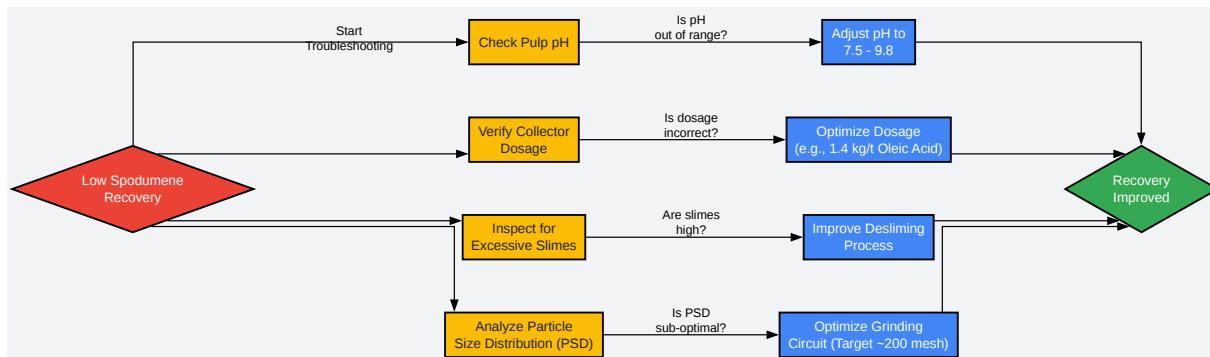
- Optimize Reagent Suite: Use staged or fractional additions of reagents to improve selectivity.[\[5\]](#)
- Reverse Flotation: Instead of floating the spodumene, consider floating the gangue minerals (like quartz and feldspar) using cationic collectors in an alkaline circuit while depressing the spodumene with agents like dextrin.[\[6\]](#)

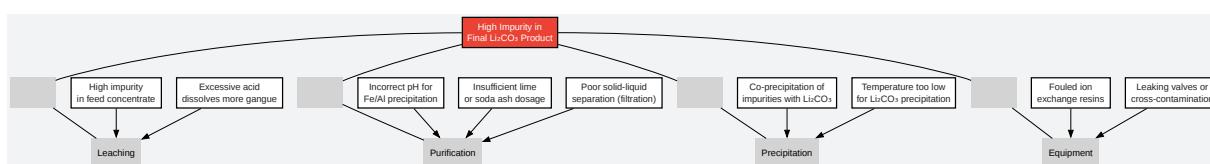
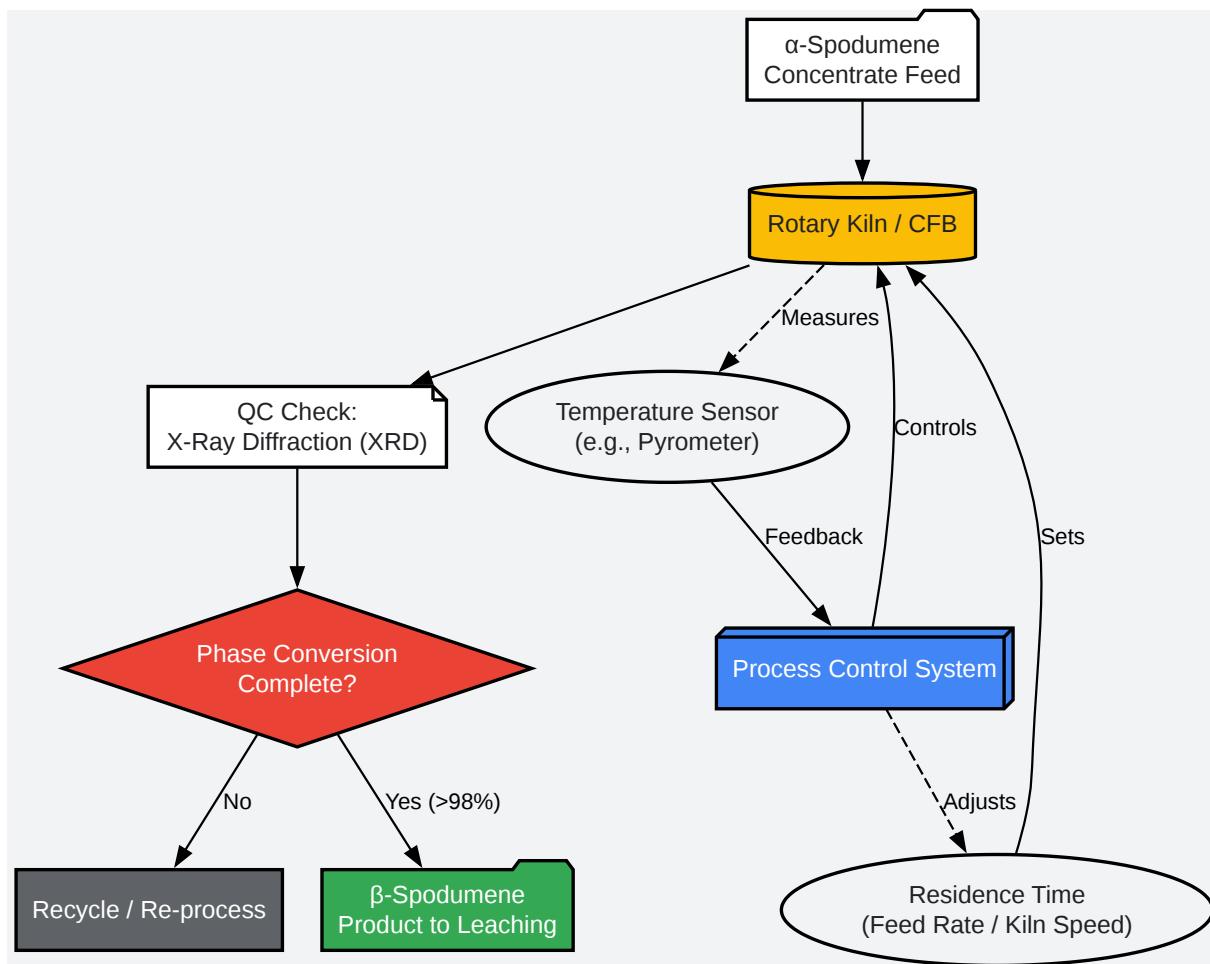
- Cleaner Circuits: Employ multiple stages of cleaning (re-floating the concentrate) to remove entrained gangue minerals. However, it's been noted that more than two cleaner cycles may not significantly improve grade further.[3]
- Desliming: Thoroughly deslime the pulp before flotation to prevent gangue minerals from being carried into the froth.[4]

## Data Presentation: Flotation Parameters

Parameter	Optimal Range	Notes
Pulp pH	7.5 - 9.8	Recovery drops significantly in acidic conditions (pH < 7).[2]
Collector Dosage (Oleic Acid)	1.4 - 2.1 kg/t	Higher dosages (2.1 kg/t) can increase grade at a slight cost to recovery.[2]
Pulp Density (% Solids)	~18%	Both higher and lower concentrations can yield lower recoveries and weaker selectivity.[2]
Conditioning Period	~10 minutes	A sufficient conditioning period is a compromise between achieving good selectivity and avoiding a slight reduction in recovery with longer times.[2]
Pulp Temperature	~15°C - 33°C	Temperature is a critical component for collector effectiveness.[2]

## Visualization: Troubleshooting Low Flotation Recovery



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